

A Researcher's Guide to the Commercial Availability of Perazine Sulfoxide

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Compound of Interest

Compound Name: **Perazine sulfoxide**

Cat. No.: **B130845**

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This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the commercial landscape for **Perazine sulfoxide** (CAS 20627-44-5). We will delve into sourcing strategies, supplier evaluation, and the critical technical considerations necessary for the successful procurement of this key Perazine metabolite.

Executive Summary: The Sourcing Challenge

Perazine sulfoxide is a primary metabolite of the antipsychotic drug Perazine.^{[1][2]} Its importance in research is tied to metabolic studies, impurity profiling, and its use as an analytical reference standard.^[3] However, unlike its parent drug, **Perazine sulfoxide** is not a high-volume, readily stocked chemical. It is a niche product, primarily available from specialized suppliers who often synthesize it on demand. This guide provides a structured approach to navigating this specialized market.

Commercial Availability & Key Suppliers

The commercial landscape for **Perazine sulfoxide** is dominated by companies that specialize in metabolites, impurities, and reference standards. Direct searches for the compound and its CAS number (20627-44-5) confirm its status as a specialty chemical.^{[1][4][5][6]}

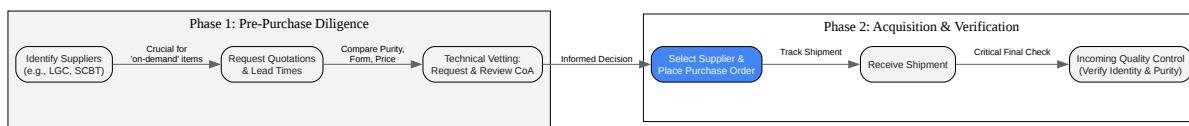
Table 1: Representative Commercial Suppliers of **Perazine Sulfoxide**

| Supplier | Product Code / CAS Number | Typical Application | Availability Notes |
|-----------------------------|-----------------------------------|--------------------------------|--|
| LGC Standards | TRC-P285820 / 20627-44-5[5][6] | Impurity Reference Material | Typically supplied as a neat solid. A Certificate of Analysis is available. |
| Santa Cruz Biotechnology | CAS 20627-44-5[1] | General Laboratory Reagent | Listed as a metabolite of Perazine. |
| United States Biological | 286736 / 20627-44- 5[4] | Highly Purified Reagent | Specifies storage at 4°C. |
| Axios Research | CAS 20627-44-5[3] | Reference Standard | Marketed for analytical method development and quality control applications. |

Disclaimer: The information presented is based on publicly available catalog data as of early 2026. Researchers must contact suppliers directly for current pricing, lead times, and detailed specifications.

A Strategic Procurement Workflow

Acquiring a specialized, low-volume compound like **Perazine sulfoxide** necessitates a more rigorous procurement process than for common lab reagents. The following workflow is designed to mitigate risks associated with lead times, product quality, and project delays.



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Figure 1: A strategic workflow for procuring specialty chemicals. This process emphasizes pre-purchase technical vetting and post-receipt verification.

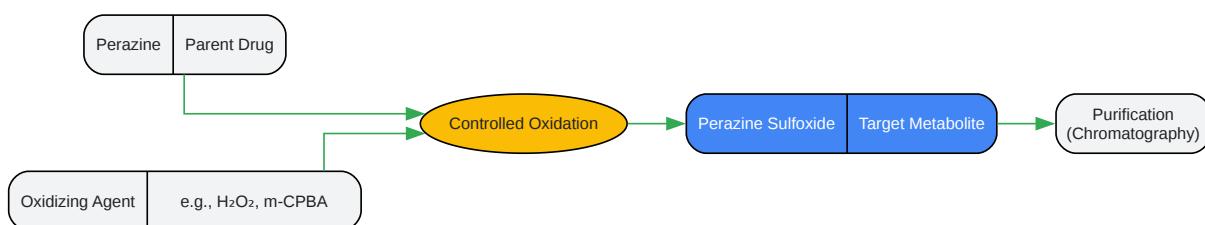
Step-by-Step Methodology for Procurement

- Supplier Identification: Utilize the suppliers listed in Table 1 as a starting point. Expand searches using the CAS number 20627-44-5 in chemical sourcing databases.
- Request for Quotation (RFQ): Contact multiple suppliers. Causality: Obtaining multiple quotes is not just for price comparison. The quoted lead time is a critical piece of data; a long lead time (e.g., >8 weeks) indicates synthesis-on-demand and carries a higher risk of delay.
- Technical Vetting (The Self-Validating System):
 - Action: Request a lot-specific Certificate of Analysis (CoA) before issuing a purchase order.
 - Expertise: Do not accept a generic technical data sheet. The CoA is a legally binding document detailing the exact properties of the batch you will receive.
 - Trustworthiness: Scrutinize the CoA for:
 - Identity Confirmation: Look for evidence from $^1\text{H-NMR}$ and Mass Spectrometry (MS) that confirms the structure is indeed **Perazine sulfoxide**.
 - Purity Assessment: This is most commonly reported via HPLC (High-Performance Liquid Chromatography). For use as a reference standard, a purity of $\geq 98\%$ is typically required. Understand the method used and check for any uncharacterized impurity peaks.
- Supplier Selection & Purchase: Select the supplier that provides the best balance of documented quality (CoA), realistic lead time, and cost.
- Incoming Quality Control (QC):

- Action: Upon receipt, do not assume the vial's label is sufficient. If your laboratory has the capability, perform a simple identity check.
- Experience-Driven Insight: A simple melting point analysis or a quick LC-MS run can prevent the catastrophic waste of time and resources that would result from using the wrong compound in a multi-week experiment. This step makes the protocol a self-validating system, closing the loop on procurement.

Alternative Sourcing: In-House Synthesis

For medicinal or organic chemistry labs, the limited commercial availability and high cost per milligram may make in-house synthesis an attractive alternative. The core transformation is the oxidation of the sulfur atom in the phenothiazine ring of the parent drug, Perazine.



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Figure 2: Conceptual pathway for the synthesis of **Perazine sulfoxide**. This involves the controlled oxidation of Perazine.

While a detailed protocol is beyond this guide's scope, the general procedure involves reacting Perazine with a controlled amount of an oxidizing agent (e.g., hydrogen peroxide or m-CPBA) in a suitable solvent, followed by purification, typically via column chromatography. This approach offers control over purity and scale but requires significant chemistry expertise and analytical resources for characterization.

References

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